

Technical Support Center: Iodoethane-1-13C Integrity Management

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Compound of Interest

Compound Name: Iodoethane-1-13C

CAS No.: 75560-39-3

Cat. No.: B1610447

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Department: Stable Isotope Handling & Storage Role: Senior Application Scientist Subject: Prevention of Homolytic Cleavage and Autocatalytic Decomposition in Alkyl Iodides

Part 1: Critical Alert (Executive Summary)

Researchers often underestimate the lability of the Carbon-Iodine (C-I) bond. Unlike its chlorinated or brominated counterparts, **Iodoethane-1-13C** possesses a relatively weak C-I bond dissociation energy (~53 kcal/mol).[1]

The Risk: Improper storage triggers a photolytic and thermal decomposition cascade. Once initiated, the release of elemental iodine (

) acts as an autocatalyst, accelerating further degradation.[1] For

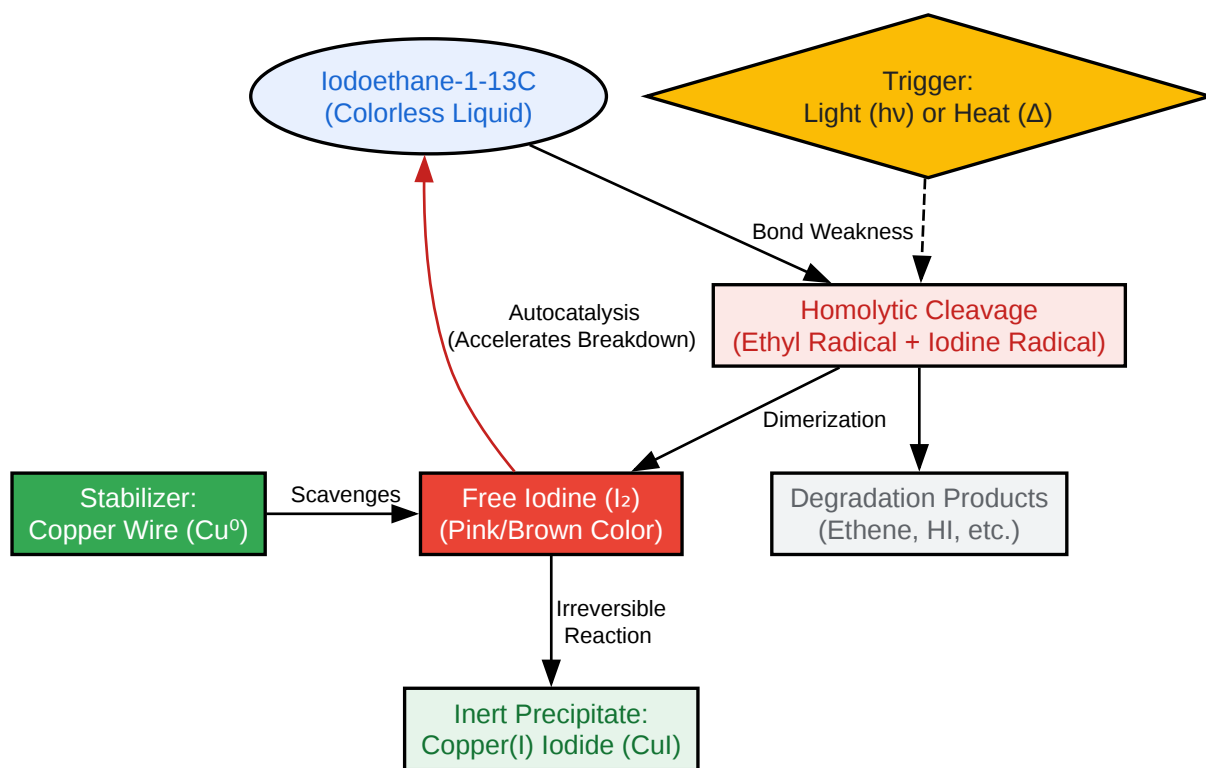
C-labeled material, this represents not just a chemical impurity issue but a significant financial loss.[1]

The Golden Rule: If your **Iodoethane-1-13C** is colorless, it is pure.[1] If it is pink, decomposition has started.[1] If it is brown, significant degradation has occurred.[1]

Part 2: The Decomposition Mechanism (Visualized)

To prevent loss, one must understand the enemy. The decomposition is driven by light () and heat (), leading to radical formation.

Figure 1: The Autocatalytic Decomposition Cycle & Copper Stabilization
 Caption: The cycle shows how light/heat initiates radical cleavage. Free Iodine () acts as a catalyst for further breakdown.[1] Copper intercepts , breaking the cycle.



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[1][3][7][8][9]

Part 3: Troubleshooting & Rescue Guide (Q&A)

This section addresses specific scenarios encountered in the laboratory.

Q1: My ampule of Iodoethane-1-13C arrived with a slight pink tint. Is it ruined?

Status: Usable with Caution. Mechanism: The pink hue indicates a trace amount of free iodine () has formed, likely due to light exposure during transit. Action:

- Do not distill immediately (risk of yield loss).[1]
- Add a polished strip of Copper wire or Silver wool directly to the storage vial.
- Wait: The metal will react with the free iodine (). The solution should return to colorless or pale yellow within hours.
- Filter: If using for sensitive catalysis, filter the supernatant to remove the solid metal iodide precipitate before use.

Q2: The liquid has turned dark brown/opaque. Can I rescue it?

Status: Critical Degradation. Mechanism: High concentration of

[1] The acidity from co-produced HI (Hydroiodic acid) may also be degrading the label integrity.

Action (Microscale Rescue Protocol): Note: Distillation is standard for bulk solvents, but for expensive isotopes (e.g., 1g or 5g sizes), a chemical wash minimizes physical hold-up loss.[1]

- Cool: Chill the brown **Iodoethane-1-13C** to 0°C (reduces volatility).
- Wash: In a small conical vial, add an equal volume of 0.1 M Sodium Thiosulfate ().
- Agitate: Vortex gently for 30 seconds. The brown color should transfer to the aqueous phase (top), leaving the organic phase (bottom) colorless.
 - Reaction:

(Iodine reduced to water-soluble iodide).[1]

- Separate: Carefully remove the aqueous top layer using a glass Pasteur pipette.
- Dry: Add a micro-spatula tip of anhydrous Magnesium Sulfate () to the organic layer.
- Transfer: Move the dry, colorless liquid to a fresh amber vial containing a piece of copper wire.

Q3: Why do you recommend Copper over Silver for stabilization?

Expert Insight: Both work effectively.[1] However, Copper is generally preferred for two reasons:

- Cost: Copper is significantly cheaper, allowing for generous use.[1]
- Visual Indicator: Copper turns dark/black as it coats with CuI, giving you a visual cue that it is "working" and sacrificing itself to protect the solvent.[1] Silver forms a yellow/grey AgI coating which is harder to distinguish from the metal itself.

Q4: What are the absolute storage requirements?

Standard: Store at 2°C to 8°C. Ideal: Store at -20°C in a freezer. Atmosphere: Always backfill the headspace with Argon or Nitrogen after every use. Oxygen promotes radical formation.[1]

Container: Amber glass is mandatory.[1] If amber vials are unavailable, wrap the clear vial entirely in aluminum foil.

Part 4: Technical Data Summary

Property	Value	Notes
Chemical Formula		Label at C1 position
Boiling Point	69-73 °C	Volatile; keep cold to prevent evaporation
Density	~1.95 g/mL	Heavy organic layer (sinks in water)
Bond Energy (C-I)	~53 kcal/mol	Very weak; highly photosensitive
Stabilizer	Copper (Cu)	Scavenges to form CuI
Rescue Agent	Sodium Thiosulfate	Reduces to (aqueous)

References

- Sigma-Aldrich. **Iodoethane-1-13C** Product Specification & MSDS. Merck KGaA.[1]
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Sources

- [1. Iodoethane | 75-03-6 \[chemicalbook.com\]](#)
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